

# An In-depth Technical Guide to 3-Cyclopentylpropanal

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## Compound of Interest

Compound Name: 3-Cyclopentylpropanal

Cat. No.: B1600739

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This technical guide provides a comprehensive overview of **3-Cyclopentylpropanal**, a versatile aldehyde with significant applications in the chemical and pharmaceutical industries. The document details its chemical identity, physicochemical properties, synthesis protocols, and its role as a valuable intermediate in organic synthesis. This guide is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis.

## Chemical Identity

- IUPAC Name: **3-cyclopentylpropanal**[\[1\]](#)
- CAS Number: 6053-89-0[\[1\]](#)[\[2\]](#)

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Cyclopentylpropanal**.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	126.20 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Liquid	<a href="#">[2]</a>
Purity	≥ 95% (NMR)	<a href="#">[2]</a>
Flash Point	82 °C (179.6 °F) - closed cup	<a href="#">[3]</a>
InChI	1S/C8H14O/c9-7-3-6-8-4-1-2-5-8/h7-8H,1-6H2	<a href="#">[1]</a> <a href="#">[3]</a>
InChIKey	UWA OHFMOWBQIJH-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>
SMILES	C1CCC(C1)CCC=O	<a href="#">[1]</a>

## Applications in Research and Development

**3-Cyclopentylpropanal** is a valuable intermediate in various fields due to its unique molecular structure, which combines a reactive aldehyde group with a cyclopentyl moiety.

- Flavor and Fragrance Industry: This compound is utilized as an ingredient in the formulation of flavors and fragrances, contributing a distinct scent profile to consumer products.[\[2\]](#)
- Pharmaceutical Development: It serves as a building block in the synthesis of diverse pharmaceutical compounds. The cyclopentyl group is a desirable feature in medicinal chemistry as it can enhance the potency and selectivity of drug candidates.[\[2\]](#)
- Organic Synthesis: Researchers employ **3-Cyclopentylpropanal** in various organic reactions to create more complex molecules. Its aldehyde functionality allows for a wide range of chemical transformations.[\[2\]](#)

## Experimental Protocols

### 1. Synthesis of **3-Cyclopentylpropanal**

A common method for the synthesis of **3-Cyclopentylpropanal** involves the oxidation of the corresponding alcohol, 3-cyclopentylpropan-1-ol.

- Starting Material: 3-Cyclopentylpropan-1-ol
- Reagent: Pyridinium chlorochromate (PCC)
- Solvent: Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )

Procedure:

- Dissolve 3-cyclopentylpropan-1-ol in dichloromethane in a round-bottom flask.
- Add pyridinium chlorochromate (PCC) to the solution in portions while stirring.
- Allow the reaction mixture to stir at room temperature for several hours until the oxidation is complete (monitoring by TLC is recommended).
- Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the organic filtrates and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **3-Cyclopentylpropanal**.
- The crude product can be further purified by distillation under reduced pressure.

## 2. Analytical Characterization

The identity and purity of the synthesized **3-Cyclopentylpropanal** can be confirmed using standard analytical techniques.

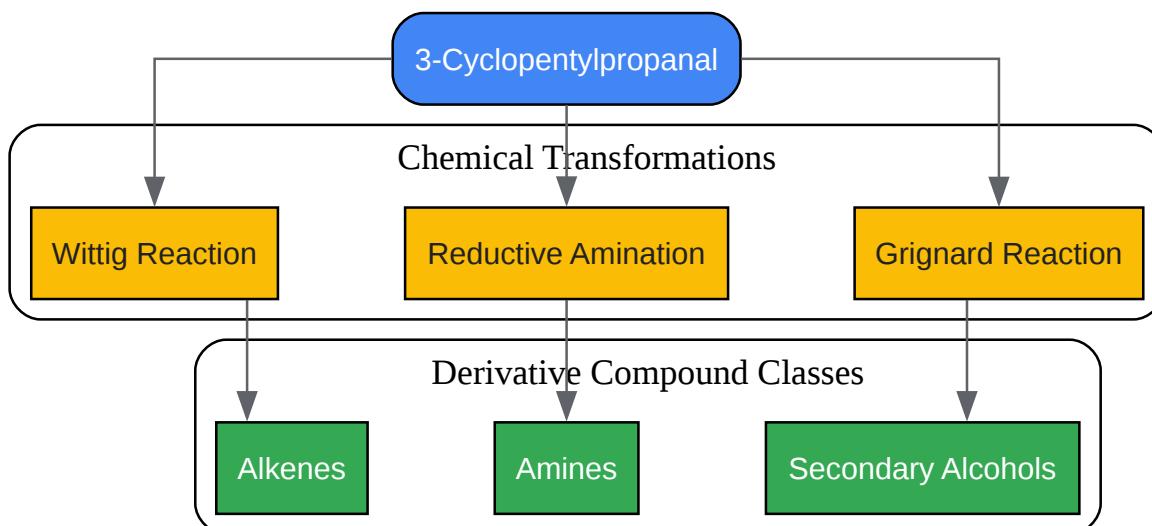
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can be used to confirm the molecular structure of the compound.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is suitable for assessing the purity of the aldehyde and confirming its molecular weight.

## Visualizations



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Caption: Synthetic pathway for **3-Cyclopentylpropanal** via oxidation.



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Caption: Role of **3-Cyclopentylpropanal** as a synthetic intermediate.

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## References

- 1. Cyclopentanopropanal | C8H14O | CID 11083898 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]

- 3. 3-Cyclopentylpropanal | Sigma-Aldrich [sigmaaldrich.com]
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